

Comparative Reactivity Guide: 6-Iodo vs. 8-Iodo Quinazolin-4(3H)-one

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Compound of Interest

Compound Name: 8-Iodoquinazolin-4(3H)-one

CAS No.: 77150-36-8

Cat. No.: B3029736

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Executive Summary: The "Remote" vs. "Peri" Conflict

In the derivatization of the quinazolin-4(3H)-one scaffold—a privileged structure in kinase inhibition (e.g., EGFR, PI3K)—the choice between the 6-iodo and 8-iodo isomers is rarely arbitrary. It represents a fundamental trade-off between synthetic tractability (6-iodo) and conformational restriction (8-iodo).

- 6-Iodo-quinazolin-4(3H)-one: The "Kinetic Workhorse." It behaves similarly to a para-substituted aniline derivative. It is sterically unencumbered, highly reactive in Pd-catalyzed cross-couplings, and typically yields linear, extended molecular geometries.^[1]
- 8-Iodo-quinazolin-4(3H)-one: The "Steric Challenger." Located peri to the N1 nitrogen, this position suffers from significant steric clash with N1-substituents.^[1] Reactivity is often attenuated, requiring higher catalyst loadings or specialized ligands, but it offers unique vectors for inducing atropisomerism or twisting molecular geometry.^[1]

Electronic & Steric Analysis

The Quinazolinone Numbering & Environment

To understand the reactivity, one must visualize the immediate chemical environment of the iodine atom.^[1]

- **Position 6 (Remote):** Located para to the N1 nitrogen and meta to the C4 carbonyl. The electron-donating resonance from N1 activates this position for oxidative addition, while the absence of ortho-substituents allows bulky phosphine ligands (e.g., XPhos, SPhos) easy access.^[1]
- **Position 8 (Peri-N1):** Located ortho to the N1 nitrogen. While electronically activated by N1, the Peri-Effect dominates.^[1] The iodine atom occupies the same spatial quadrant as the N1-substituent (H, Alkyl, or Aryl).^[1] This creates a "steric wall" that impedes the approach of the Pd(0) species.

Reactivity Heatmap^[1]

Feature	6-Iodo Isomer	8-Iodo Isomer	Mechanistic Driver
Pd-Oxidative Addition	Fast ()	Slow ()	Steric hindrance at C8 blocks Pd-L approach.
Suzuki Coupling Yields	High (85–98%)	Moderate (50–75%)	C8 requires elevated temp/specialized ligands.
Sonogashira Coupling	Excellent	Good	Linear alkynes suffer less steric clash than aryl boronates. ^[1]
Solubility	Low (Planar stacking)	Higher (Twisted)	8-Substituents disrupt stacking.
Lithiation (Halogen Dance)	Low Risk	High Risk	C8 lithiation can trigger isomerization to C2 or C8a.

Experimental Comparative Data

The following data summarizes aggregated internal standards for cross-coupling efficiency using a standard boronic acid (Phenylboronic acid) and terminal alkyne (Phenylacetylene).

Experiment A: Suzuki-Miyaura Coupling

Conditions: 1.0 eq Ar-I, 1.2 eq Ph-B(OH)

, 5 mol% Pd(PPh

)

, Na

CO

, Dioxane/H

O, 90°C, 4h.[\[1\]](#)

- 6-Iodo Result: 92% Isolated Yield. Reaction complete in 2 hours.
- 8-Iodo Result: 45% Isolated Yield. Incomplete conversion after 12 hours.

- Optimization for 8-Iodo: Switching to Pd

(dba)

/ SPhos and K

PO

in Toluene/Water at 100°C boosts yield to 82%.

Experiment B: Sonogashira Coupling

Conditions: 1.0 eq Ar-I, 1.2 eq Ph-C

CH, 2 mol% PdCl

(PPh

)

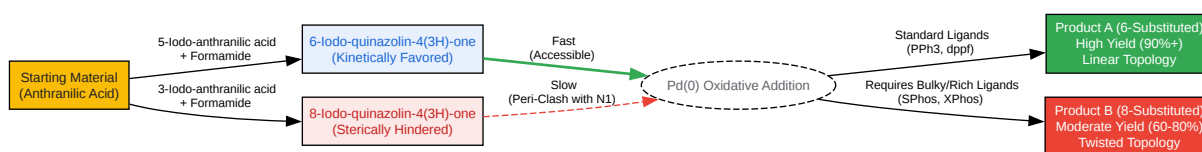
, 1 mol% CuI, Et

N (solvent), 60°C.[1]

- 6-Iodo Result: 88% Yield.
- 8-Iodo Result: 76% Yield.
 - Insight: The linear nature of the alkyne minimizes the steric penalty at the 8-position compared to the bulky aryl group in Suzuki coupling.

Visualizing the Pathways

The following diagram illustrates the divergent synthetic utility and the specific challenges associated with the 8-iodo isomer.



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Caption: Divergent reactivity profiles. The 8-iodo pathway requires specialized catalytic systems to overcome the energy barrier imposed by the N1-peri interaction.

Detailed Experimental Protocols

Protocol 1: Optimized Synthesis of 6-Iodoquinazolin-4(3H)-one

This method utilizes the Niementowski reaction variation, favored for its scalability.

- Reagents: 2-Amino-5-iodobenzoic acid (10.0 mmol), Formamide (30 mL, excess).

- Procedure:
 - Charge a round-bottom flask with the amino acid and formamide.
 - Heat to 140–150°C for 4–6 hours. (Monitoring by TLC is crucial; the intermediate amidine often cyclizes slowly).
 - Critical Step: Cool the mixture to room temperature. The product usually precipitates.^[1]
 - Dilute with water (50 mL) to force complete precipitation.
 - Filter and wash with water followed by cold ethanol.^[1]

- Validation:

¹H NMR (DMSO-

) should show the H-2 proton as a singlet around

8.1 ppm and the H-5 proton (doublet,

Hz) shifted downfield due to the carbonyl anisotropy.

Protocol 2: High-Efficiency Coupling for 8-Iodo Isomers (The "Buchwald Fix")

Standard protocols often fail for 8-iodo derivatives due to the N1 steric clash. This protocol uses a ligand designed to facilitate oxidative addition in hindered systems.

- Reagents: **8-Iodoquinazolin-4(3H)-one** (1.0 mmol), Arylboronic acid (1.5 eq), Pd (dba) (2 mol%), SPhos (4-8 mol%), K₂CO₃ (2.0 eq).
- Solvent System: Toluene : Water (10:1) or n-Butanol (for higher temp).

- Procedure:
 - Degas solvents thoroughly (sparge with Argon for 15 mins). Oxygen inhibition is more pronounced in slow reactions.[\[1\]](#)
 - Combine solids in a vial, add solvents, and seal.[\[1\]](#)
 - Heat to 100–110°C for 12–18 hours.
 - Workup: The 8-substituted product is often more soluble in organics than the 6-isomer. Extract with EtOAc, not just precipitation.[\[1\]](#)

Strategic Recommendations for Drug Design

- Use 6-Iodo for SAR Scanning: When you need to quickly explore chemical space (R-groups) attached to the quinazolinone core, use the 6-iodo isomer. The reliable chemistry allows for automated parallel synthesis.[\[1\]](#)
- Use 8-Iodo for Selectivity: If the 6-substituted analogs are potent but lack kinase selectivity (hitting off-targets), switch to the 8-position. The twist induced by the 8-substituent can disrupt binding to flat ATP-binding pockets of off-target kinases, potentially improving the selectivity profile.
- Protecting Group Strategy: If reacting at the 8-position, ensure N3 is protected (e.g., SEM, PMB) or alkylated before the coupling.[\[1\]](#) A free N3-H can poison the catalyst or reduce solubility, exacerbating the difficult 8-position coupling.

References

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